

# Safeguarding Research: A Technical Guide to the Safe Handling of Dimethyl 3-oxoglutarate

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## Compound of Interest

Compound Name: Dimethyl 3-oxoglutarate

Cat. No.: B121046

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**Dimethyl 3-oxoglutarate**, a key intermediate in various chemical syntheses, requires careful handling due to its potential hazards. This guide provides an in-depth overview of the safety and handling precautions necessary to ensure a safe laboratory environment. The information is compiled from various safety data sheets and chemical suppliers.

## Physicochemical and Safety Data

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key quantitative data for **Dimethyl 3-oxoglutarate**.

Property	Value	Source(s)
Molecular Formula	C7H10O5	[1][2]
Molecular Weight	174.15 g/mol	[2][3]
Appearance	Clear very slight yellow viscous liquid	[3]
Melting Point	16-17°C	[1]
Boiling Point	237-241 °C/760 mmHg (lit.)	[1]
Density	1.206 g/mL at 20 °C (lit.)	[1]
Flash Point	>230°F (>110°C)	[1]
Solubility	Approx. 120 g/L (20 °C)	[1]
Refractive Index	n <sub>20/D</sub> 1.444 (lit.)	[1]
Vapor Pressure	0.0111 mmHg at 25°C	[1]

## Hazard Identification and Toxicological Information

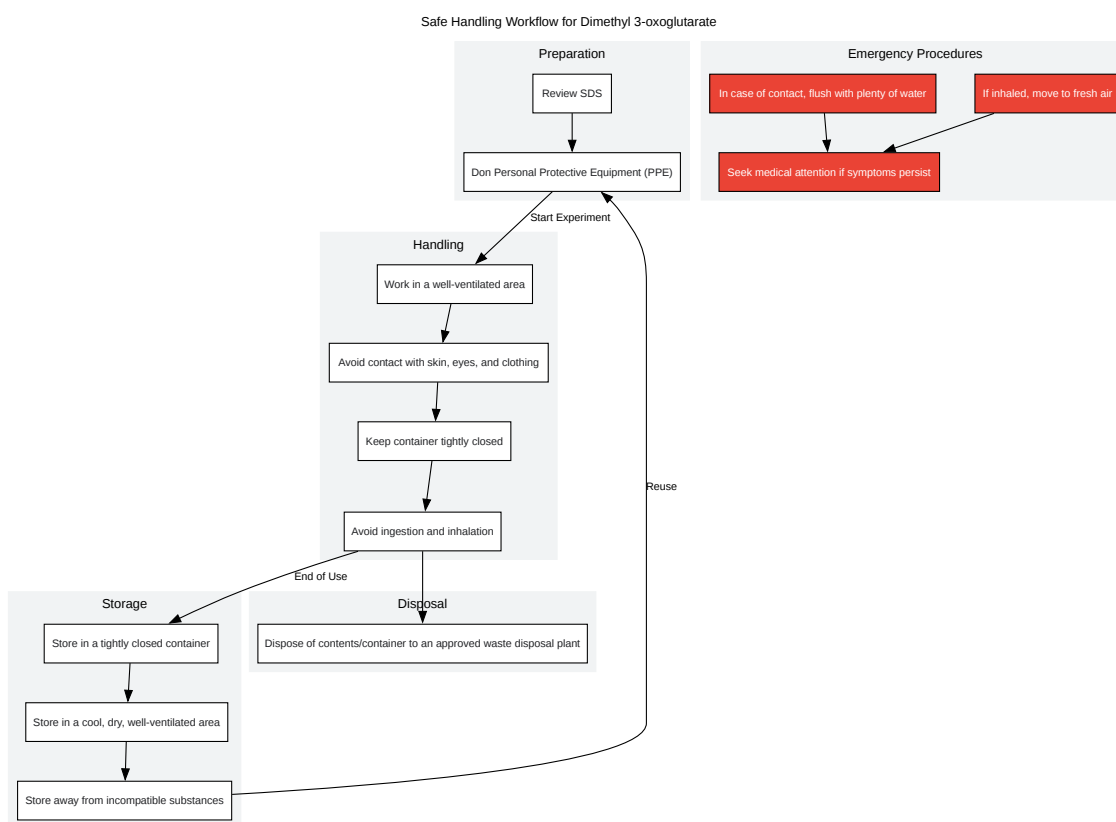
**Dimethyl 3-oxoglutarate** is classified as a substance that may cause skin sensitization and is an eye irritant.[4] The toxicological properties of this substance have not been fully investigated, and it is crucial to handle it with care to avoid potential adverse health effects.[3]

- Eye Irritation: May cause eye irritation.[3]
- Skin Irritation: May cause skin irritation.[3]
- Skin Sensitization: May cause an allergic skin reaction.[5]
- Inhalation: May cause respiratory tract irritation.[3]
- Ingestion: May cause irritation of the digestive tract.[3]

Currently, specific quantitative toxicological data such as LD50 and LC50 values are not available.

## Experimental Protocols: Safe Handling Workflow

While specific experimental protocols for determining the safety parameters of **Dimethyl 3-oxoglutarate** were not detailed in the provided resources, a standardized workflow for handling this chemical in a laboratory setting is essential. This workflow is designed to minimize exposure and mitigate risks.



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Caption: A logical workflow for the safe handling of **Dimethyl 3-oxoglutarate**.

# Personal Protective Equipment (PPE) and First Aid

## Personal Protective Equipment

To minimize exposure, the following personal protective equipment should be worn when handling **Dimethyl 3-oxoglutarate**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[3] Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: Use with adequate ventilation. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][5]

## First-Aid Measures

In case of accidental exposure, follow these first-aid procedures immediately:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[3]
- After skin contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[3]
- After inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[3]
- After ingestion: Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[3]

## Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

## Storage

Store **Dimethyl 3-oxoglutarate** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[3][5] It is recommended to store it in a refrigerator (approx. 4°C) and protected from moisture.[3]

## Disposal

Dispose of waste in accordance with local, state, and federal regulations. The substance should be disposed of by a licensed professional waste disposal service.

## Spills and Accidental Release

In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[6] Avoid generating dust.

By adhering to these safety and handling precautions, researchers, scientists, and drug development professionals can minimize the risks associated with **Dimethyl 3-oxoglutarate** and maintain a safe and productive laboratory environment.

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